

furosemide continuous infusion versus bolus mortality outcomes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Furosemide

CAS No.: 54-31-9

Cat. No.: S528576

Get Quote

Mortality Outcomes: Continuous Infusion vs. Bolus Injection

Meta-Analysis / Study (Year)	Patient Population	Mortality Outcome & Timeframe	Risk Ratio / Odds Ratio (95% Confidence Interval)	Conclusion on Mortality
Ahmad et al. (2023) [1] [2]	ADHF (9 RCTs, n=713)	All-cause mortality (up to 6 months)	RR 1.51 (0.94 to 2.43)	No significant difference
Thomson et al. (2018) [3]	ADHF (8 RCTs, n=669)	All-cause mortality	OR 1.65 (0.93 to 2.91)	No significant difference
Sager et al. (2020) [4]	Elderly HF patients (Single RCT, n=40)	Death within 90 days of discharge	Not provided; difference was non-significant (P-value not significant)	No significant difference

Detailed Methodologies of Key Studies

The conclusions in the table above are drawn from rigorous systematic reviews that followed standardized protocols.

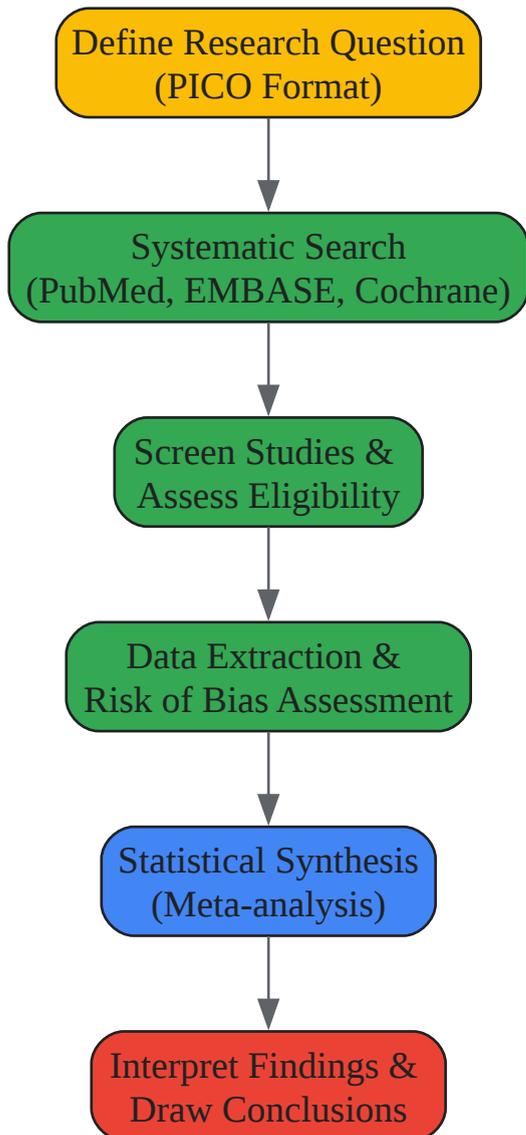
- **Search Strategy and Data Extraction:** Researchers systematically searched major electronic databases like **PubMed, EMBASE, and the Cochrane Central Register of Controlled Trials** using predefined keywords such as "continuous infusion," "bolus injection," "loop diuretics," and "acute decompensated heart failure" [1] [5]. Two independent reviewers typically screened studies, extracted data (including author, publication year, drug dose, sample size, and outcomes), and assessed the risk of bias to ensure objectivity [1] [5].
- **Eligibility Criteria:** Included studies were almost exclusively **parallel-arm Randomized Controlled Trials (RCTs)** comparing continuous IV infusion with intermittent bolus injection of **furosemide** in adults hospitalized with ADHF [1] [6]. Studies on patients with chronic stable HF, post-cardiac surgery, or non-heart failure conditions were usually excluded [1] [2].
- **Statistical Analysis:** Data were synthesized using meta-analytic software (e.g., Review Manager). For dichotomous outcomes like mortality, **Risk Ratios (RR) or Odds Ratios (OR)** with 95% confidence intervals were pooled using a **Mantel-Haenszel model** [1]. A random-effects or fixed-effect model was chosen based on the degree of statistical heterogeneity, which was quantified using the **I² statistic** [1] [6].

Interpretation of Key Findings and Evidence Gaps

The consistent lack of mortality difference can be understood in a broader clinical context.

- **Focus on Other Efficacy Endpoints:** While mortality is a crucial endpoint, research has also explored decongestion efficacy. Some meta-analyses have found that continuous infusion may lead to **greater weight loss and a significantly higher total urine output over 24 hours** compared to bolus injection [3] [5]. This suggests that the mode of administration can influence the efficiency of fluid removal, even if it does not translate into a survival benefit in current studies [1].
- **Renal Safety Profile:** Given the prognostic importance of kidney function in HF, recent meta-analyses have specifically prioritized renal endpoints. The evidence indicates **no significant difference** in the incidence of worsening renal function (WRF) or changes in serum creatinine between the two administration strategies [6] [3].
- **Limitations and Need for Further Research:** A critical limitation across this body of evidence is the **small sample size and insufficient statistical power** of individual RCTs and even pooled meta-analyses to detect a small but clinically important difference in mortality [6] [5]. A 2025 meta-analysis noted that the current evidence is underpowered and that a definitive trial would require thousands of participants [6].

The following diagram illustrates the typical workflow of a systematic review and meta-analysis on this topic, which underpins the findings presented above.



[Click to download full resolution via product page](#)

In summary, for researchers and clinicians:

- **Mortality and Renal Function:** Current high-level evidence does not demonstrate a significant advantage for either continuous infusion or bolus injection regarding mortality or renal safety [1] [6] [3].
- **Decongestion Efficiency:** Continuous infusion may offer modest benefits in terms of fluid removal, as measured by weight loss and 24-hour urine output [3] [5].

- **Clinical Guidance:** International guidelines do not strongly favor one method over the other, leaving the choice to physician discretion based on individual patient factors and institutional protocols [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Continuous Infusion Versus Bolus Injection of Loop ... [pmc.ncbi.nlm.nih.gov]
2. Continuous Versus Bolus IV Loop Diuretics in Heart Failure [uspharmacist.com]
3. Continuous infusion vs. intermittent bolus injection of ... [pubmed.ncbi.nlm.nih.gov]
4. Increased mortality in elderly heart failure patients ... [pmc.ncbi.nlm.nih.gov]
5. Continuous infusion versus bolus injection of loop diuretics in ... [pmc.ncbi.nlm.nih.gov]
6. Comparative Renal Effects of Continuous Infusion Versus ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [furosemide continuous infusion versus bolus mortality outcomes].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528576#furosemide-continuous-infusion-versus-bolus-mortality-outcomes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com